

Application Notes and Protocols for Labeling N-Terminal Glycine Residues

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the selective labeling of N-terminal glycine residues on proteins, a critical modification for studying protein function, cellular localization, and for the development of targeted therapeutics. This document covers three primary methodologies: enzymatic N-myristoylation, sortase-mediated ligation, and chemical labeling with ortho-substituted benzaldehydes.

Introduction

The N-terminal glycine of a protein presents a unique target for specific modification. Its distinct reactivity and common presence, either naturally or through protein engineering, make it an ideal site for the attachment of various probes, tags, and therapeutic payloads. This document outlines protocols for three robust methods to achieve this specific labeling, each with its own advantages and applications.

Data Presentation

The following table summarizes the key quantitative parameters for the described N-terminal glycine labeling methods, allowing for an easy comparison of their efficiency and reaction conditions.

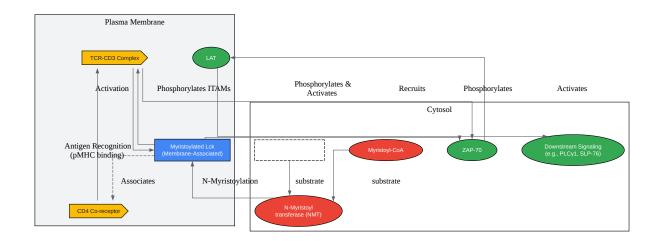


Labeling Method	Reagent/En zyme	Typical Protein Substrate(s)	Labeling Efficiency/C onversion	Reaction Conditions	Reference(s
Chemical Labeling	2-(2- formylphenox y)acetic acid	Insulin, Melittin, Myoglobin, SUMO1	40% - 71%	0.1 M NaHCO₃ buffer, pH 7.8, 20-25°C, 24-48 h	[1]
Sortase- Mediated Ligation	Sortase A (S. aureus)	Recombinantl y expressed proteins with N-terminal Glycine repeats (e.g., GGG)	Near- quantitative	50 mM Tris- HCl, 150 mM NaCl, 10 mM CaCl ₂ , pH 7.5, Room Temperature, 1-4 h	[2]
Enzymatic N- Myristoylation	N- Myristoyltrans ferase (NMT) with myristoyl- CoA analogs (e.g., alkynyl myristic acid)	Recombinant proteins co- expressed with NMT in E. coli	High in vivo incorporation	Bacterial cell culture, supplementat ion with myristic acid analog	[3]

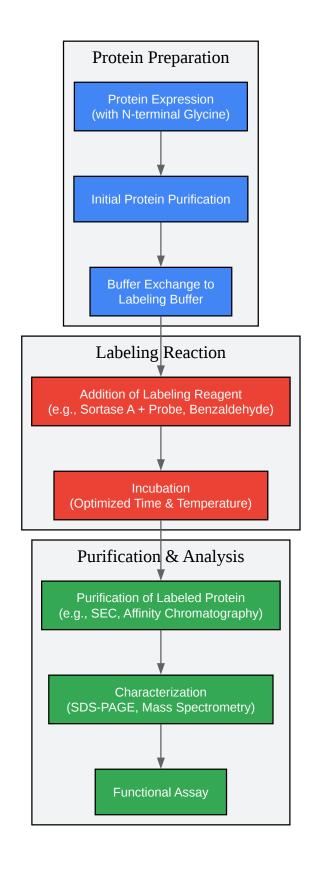
Mandatory Visualization Signaling Pathway: Lck-Mediated T-Cell Receptor Activation

N-terminal myristoylation is a critical post-translational modification for the proper localization and function of many signaling proteins, including the Src-family kinase Lck, which plays a pivotal role in T-cell receptor (TCR) signaling.









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